

Application Notes and Protocols: Molecular Dynamics Simulations of APX879-FKBP12 Interaction

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Compound of Interest

Compound Name: APX879

Cat. No.: B15602798

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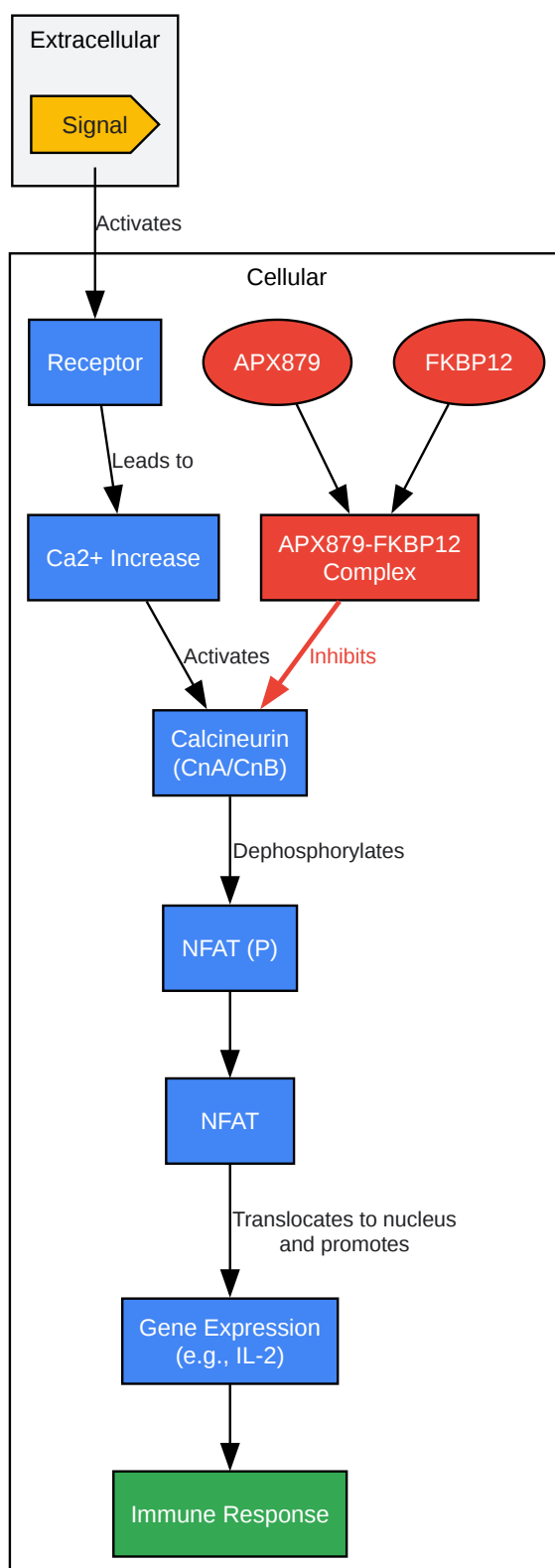
For Researchers, Scientists, and Drug Development Professionals

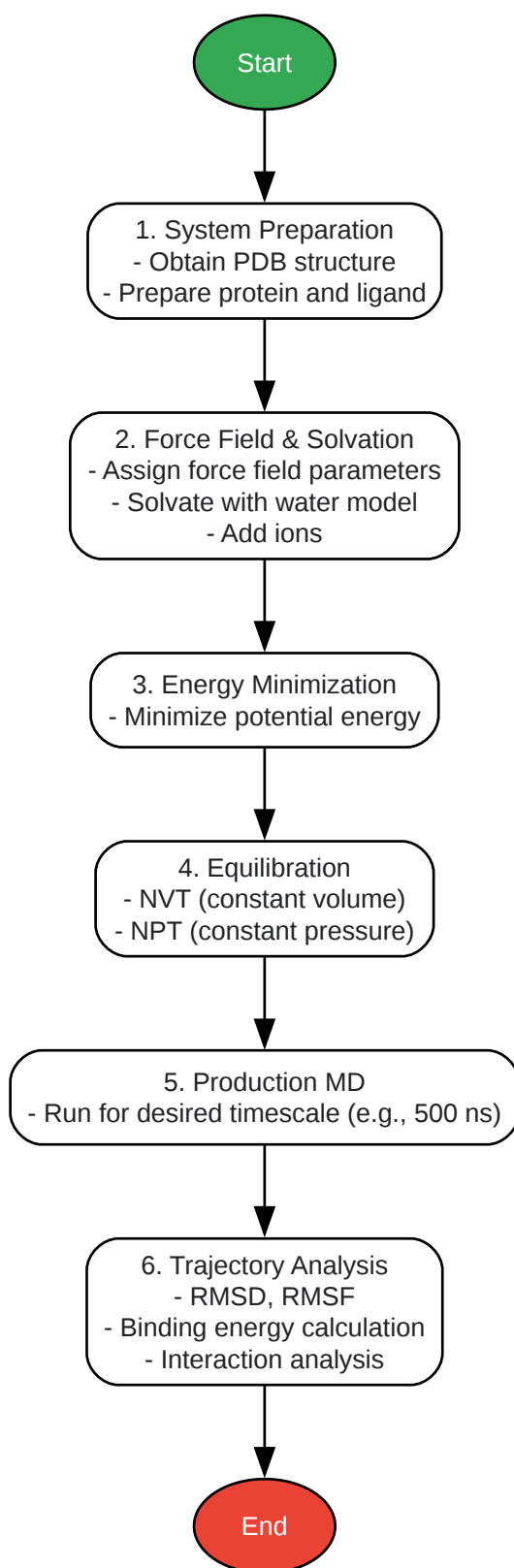
Introduction

APX879 is a semi-synthetic analog of the natural product FK506 (tacrolimus), engineered to exhibit reduced immunosuppressive activity while retaining potent antifungal properties.^[1] This selectivity is achieved through differential interactions with the human versus fungal FK506-binding protein 12 (FKBP12). FKBP12 is a highly conserved peptidyl-prolyl isomerase that, when bound by FK506 or its analogs, forms a composite surface that inhibits the calcineurin signaling pathway.^[1] In humans, this leads to immunosuppression, while in fungi, it disrupts critical virulence pathways.^[1] Molecular dynamics (MD) simulations are a powerful computational tool to elucidate the atomic-level details of the **APX879**-FKBP12 interaction, providing insights into the structural and energetic basis for its selectivity. These simulations can guide the rational design of next-generation antifungal agents with improved therapeutic profiles.

Signaling Pathway

The interaction of **APX879** with FKBP12 is the initial step in the inhibition of the calcineurin signaling pathway. The **APX879**-FKBP12 complex acts as the functional inhibitor of calcineurin, a crucial phosphatase.





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References

- 1. journals.asm.org [journals.asm.org]
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